

N,N'-Dimethyloxamide storage conditions stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

[Get Quote](#)

N,N'-Dimethyloxamide Technical Data

The table below summarizes the key chemical and physical properties of **N,N'-Dimethyloxamide** identified from the search results.

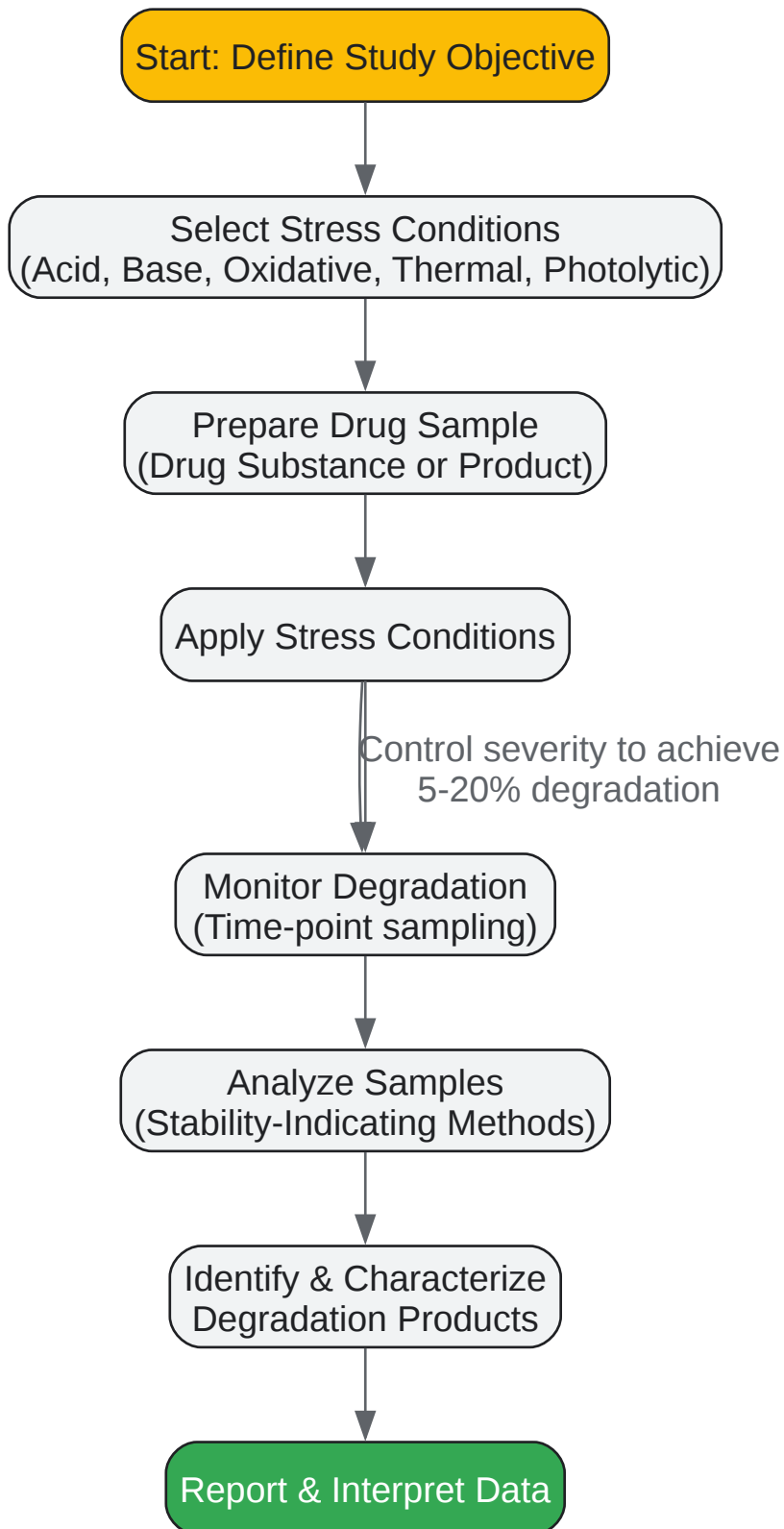
Property	Value / Description
CAS Number	615-35-0 [1] [2] [3]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2] [3]
Molecular Weight	116.12 g/mol [1] [2] [3]
Melting Point	214-217 °C (lit.) [1] [3]
Density	1.1±0.1 g/cm ³ [3]
Purity	98% [1]
Physical Form	Solid powder to crystal [1] [3]
SMILES	CNC(=O)C(=O)NC [1]

Property	Value / Description
Hazard Statements	H315-H319-H335 [3]

The general safety and storage information from the search results indicates that **N,N'-Dimethyloxamide** is for **Research Use Only** and is **not intended for diagnostic or therapeutic use** [2]. One source recommends storing the chemical **sealed in dry conditions at room temperature** [3]. It is also advised to store it away from strong oxidizing agents due to its stability under normal temperature and pressure [3].

Forced Degradation Studies: A Methodological Framework

Forced degradation studies are essential in drug development to understand the stability of a drug substance and to develop analytical methods that can distinguish the active ingredient from its degradation products [4]. The following workflow outlines the general process for conducting these studies.



[Click to download full resolution via product page](#)

Detailed Experimental Protocols for Forced Degradation

The core of forced degradation involves subjecting the drug substance to various stress conditions. The International Council for Harmonisation (ICH) guidelines Q1A(R2) and Q1B provide a framework, and the following table outlines standard conditions. **Note:** These are generalized protocols; specific parameters for **N,N'-Dimethyloxamide** would need to be established experimentally.

Stress Condition	Typical Experimental Protocol	Purpose & Insights
Acidic Hydrolysis	Procedure: Prepare a solution of the drug substance in a suitable solvent (e.g., water, methanol). Add a defined concentration of acid (e.g., 0.1 - 1 M HCl). Heat at an elevated temperature (e.g., 40-70°C) for a specified time (hours to days). Quenching: Neutralize with base at the end of the stress period.	To simulate degradation via hydrolysis of amide bonds, potentially leading to the formation of methylamine and oxalic acid derivatives.
Basic Hydrolysis	Procedure: Prepare a drug solution and add a base (e.g., 0.1 - 1 M NaOH). Heat at 40-70°C for a set duration. Quenching: Neutralize with acid.	Similar to acid hydrolysis, to assess the stability of the molecule under basic conditions and identify related degradation products.
Oxidative Stress	Procedure: Expose the drug substance in solution to an oxidizing agent (e.g., 0.1 - 3% hydrogen peroxide). Stress is often performed at room temperature to moderate temperature for a period of hours to days.	To evaluate susceptibility to oxidation, which may affect the carbon-nitrogen bonds or other reactive sites in the molecule.
Thermal Stress	Procedure: Expose the solid drug substance or a solution to elevated temperatures (e.g., 50-80°C) for a prolonged period (days to weeks). This can be done in a stability chamber.	To understand the intrinsic stability of the molecule and predict its shelf-life under long-term storage conditions.
Photolytic Stress	Procedure: Expose the solid drug substance and/or its solution to controlled light exposure as per ICH Q1B guidelines. This includes exposure to a minimum of 1.2 million lux hours of visible light and 200 watt hours/m ² of UV light.	To determine if the molecule is photosensitive and requires protective (e.g., light-resistant) packaging.

Key Considerations for Researchers

To ensure the success and regulatory acceptance of forced degradation studies, keep the following points in mind:

- **Specificity of Methods:** The primary goal is to demonstrate that your analytical method (e.g., HPLC) can adequately separate and quantify the drug from its degradation products. The method must be "stability-indicating" [4].
- **Degradation Extent:** Stress conditions should be severe enough to generate approximately 5-20% degradation of the main compound. This provides sufficient degradation products for characterization without pushing the molecule into secondary degradation pathways [4].
- **Pathway Elucidation:** Forced degradation provides an "insight into degradation pathways and degradation products," which is crucial for improving formulation strategies and selecting appropriate packaging [4].
- **Analytical Techniques:** A combination of techniques is essential for characterizing degradation products. Chromatography (HPLC, LC-MS) is central, complemented by spectroscopic methods (NMR, MS) for structural elucidation of isolated impurities.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. , N '- N , 98% 5 g | Buy Online | Thermo Scientific Alfa... Dimethyloxamide [fishersci.co.uk]
2. , N '- N | CAS 615-35-0 | SCBT - Santa Cruz... Dimethyloxamide [scbt.com]
3. NN'- Dimethyloxamide | CAS#:615-35-0 | Chemsrsc [chemsrc.com]
4. sciencedirect.com/science/article/pii/S2095177913001007 [sciencedirect.com]

To cite this document: Smolecule. [N,N'-Dimethyloxamide storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b600890#n-n-dimethyloxamide-storage-conditions-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com